

Proper Disposal of 1-Octen-3-ol-d3: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1-Octen-3-ol - d3

Cat. No.: B591086

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of 1-Octen-3-ol-d3, a deuterated analog of the volatile organic compound 1-Octen-3-ol. While the safety data sheets referenced are for the non-deuterated form, the procedures are applicable due to the chemical similarities.

Immediate Safety and Handling Precautions

1-Octen-3-ol is classified as a combustible liquid that is harmful if swallowed and causes skin and eye irritation.^[1] Therefore, it is crucial to handle this compound in a well-ventilated area, away from heat, sparks, and open flames.^{[1][2]} When handling 1-Octen-3-ol-d3, appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye protection, must be worn.^{[1][2]}

Quantitative Data Summary

The following table summarizes key quantitative safety and physical property data for 1-Octen-3-ol.

Property	Value	Source
Flash Point	61 °C (141.8 °F) - Closed Cup	[1]
Boiling Point	175 °C (347 °F)	[1]
Melting Point	-49 °C (-56.2 °F)	[1]
Specific Gravity	0.83	[1]
Oral LD50 (Rat)	340 mg/kg	[1]
Dermal LD50 (Rabbit)	3300 mg/kg	[1]

Step-by-Step Disposal Procedure

The disposal of 1-Octen-3-ol-d3 must be handled as hazardous waste in accordance with all local, state, and federal regulations.[3]

- Consult Regulations: Before beginning any disposal process, review all applicable federal, state, and local regulations.[1] Waste disposal requirements can vary significantly by location.[3]
- Waste Collection:
 - Collect waste 1-Octen-3-ol-d3 in a suitable, closed, and properly labeled container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- Storage Pending Disposal:
 - Store the waste container in a cool, dry, and well-ventilated area designated for flammable materials.[2]
 - Keep the container tightly closed and away from heat, sparks, open flames, and strong oxidizing agents.[1][2]
- Engage a Professional Waste Disposal Service:

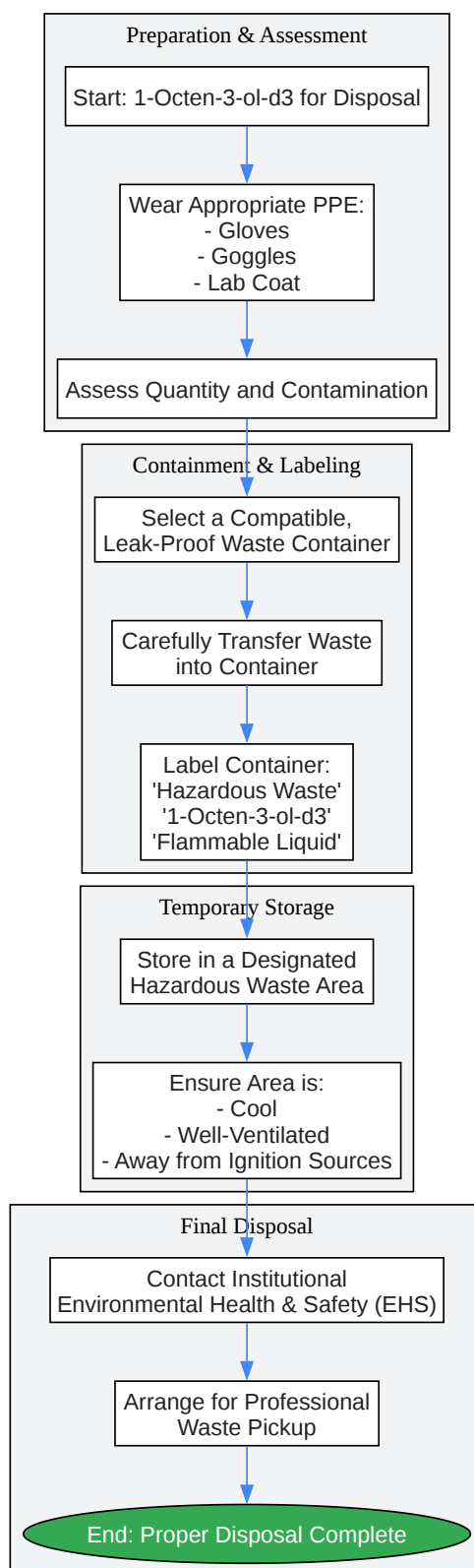
- Arrange for the collection and disposal of the hazardous waste through an approved and licensed waste disposal company.
- Provide the waste disposal company with a complete and accurate characterization of the waste, including the Safety Data Sheet (SDS).

Accidental Spill Cleanup

In the event of a spill, follow these procedures:

- **Eliminate Ignition Sources:** Immediately remove all sources of ignition from the area.[\[1\]](#)
- **Ventilate the Area:** Ensure the spill area is well-ventilated to disperse vapors.[\[1\]](#)
- **Contain the Spill:** Use an inert absorbent material, such as sand or vermiculite, to contain the spill.[\[1\]](#)
- **Collect Absorbent Material:** Carefully collect the absorbent material containing the spilled chemical and place it into a sealed, labeled container for disposal as hazardous waste.[\[1\]](#)
- **Decontaminate the Area:** Clean the spill area thoroughly.

Disposal Workflow



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Caption: Workflow for the proper disposal of 1-Octen-3-ol-d3.

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